

# Application Notes and Protocols for BTPTT-4F in Indoor Photovoltaic Applications

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## Compound of Interest

Compound Name: BTPTT-4F

Cat. No.: B8196175

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## Introduction

**BTPTT-4F**, also known as Y6 or BTP-4F, is a prominent non-fullerene acceptor (NFA) that has demonstrated significant potential in the field of organic photovoltaics (OPVs). Its strong absorption in the near-infrared region and excellent electron mobility have led to high power conversion efficiencies (PCEs) in outdoor solar cell applications. More recently, its performance under indoor lighting conditions has garnered considerable interest. The unique spectra of indoor light sources, such as light-emitting diodes (LEDs) and fluorescent lamps, present a different set of requirements for optimal photovoltaic performance compared to solar irradiation. These application notes provide a comprehensive overview of the use of **BTPTT-4F** in indoor photovoltaic applications, including performance data, detailed experimental protocols for device fabrication and characterization, and insights into device stability.

## Performance of BTPTT-4F in Indoor Photovoltaic Applications

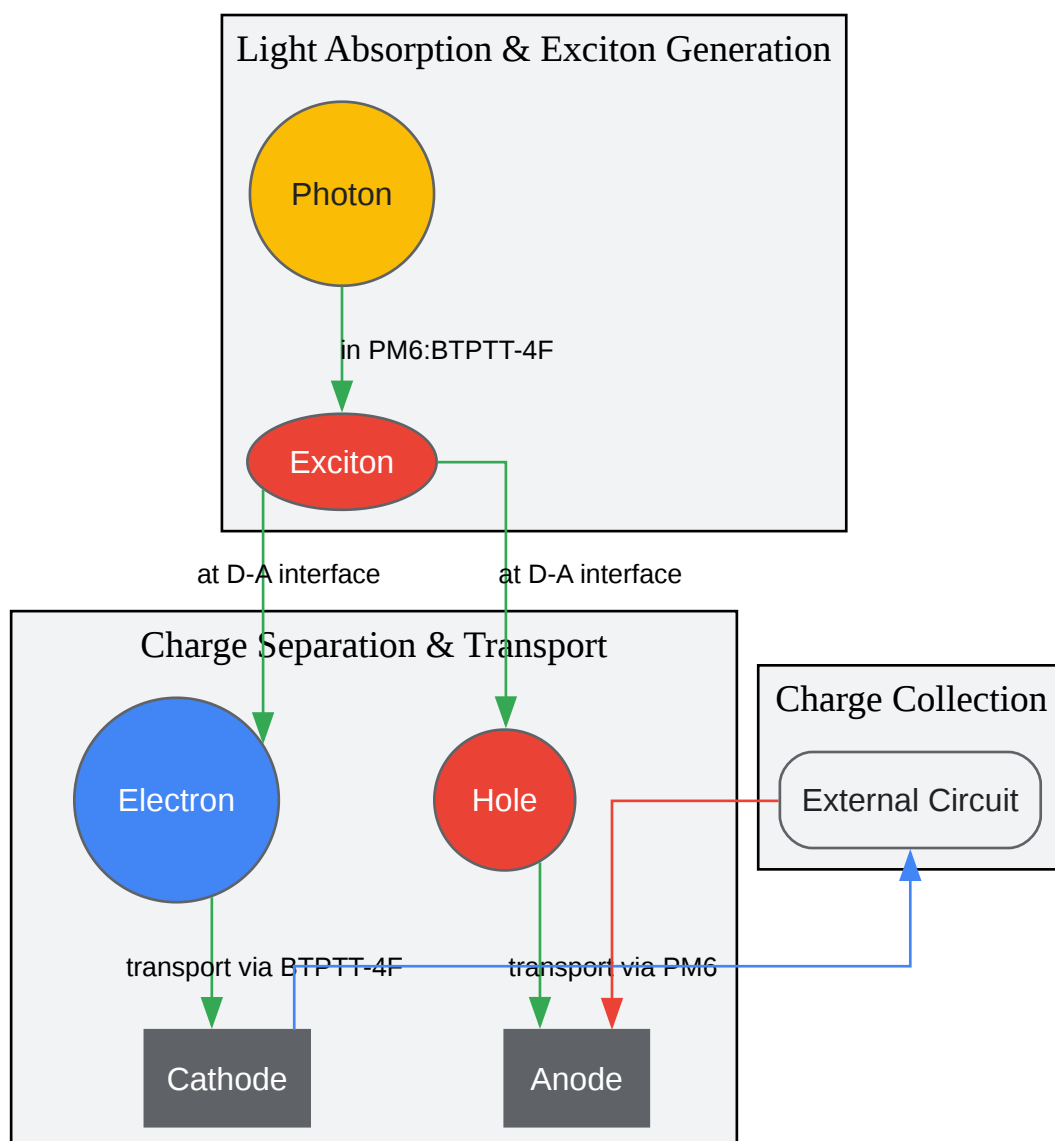
The combination of **BTPTT-4F** as the acceptor with the polymer donor PM6 has become a benchmark system for high-performance organic solar cells. Under various indoor lighting conditions, this system has shown promising results. The following table summarizes the key photovoltaic performance parameters of PM6:**BTPTT-4F** devices.

Light Source	Illuminance (lux)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)	Power Conversion Efficiency (PCE) (%)
LED	500	-	-	-	4.37[1][2]
LED	1000	-	-	-	-
Fluorescent	500	-	-	-	-
Fluorescent	1000	-	-	-	-

Note: While specific performance data for **BTPTT-4F** under a wide range of indoor conditions is still emerging in the literature, the available data indicates its strong potential. Further research is encouraged to populate a more comprehensive performance matrix.

## Signaling Pathways and Experimental Workflow

To visualize the fundamental processes and the experimental procedures, the following diagrams are provided.



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Caption: Charge generation and transport pathway in a PM6:BTPTT-4F solar cell.



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Caption: Experimental workflow for device fabrication and characterization.

# Experimental Protocols

## I. Device Fabrication Protocol (Spin-Coating)

This protocol describes the fabrication of an inverted organic photovoltaic device with the structure: Glass/ITO/ZnO/PM6:**BTPTT-4F**/MoO<sub>3</sub>/Ag.

### 1. Substrate Preparation:

- Start with pre-patterned Indium Tin Oxide (ITO) coated glass substrates.
- Sequentially clean the substrates in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun and then treat them with UV-ozone for 15 minutes immediately before use.

### 2. Hole Transport Layer (HTL) Deposition:

- Prepare a ZnO precursor solution or use a commercial ZnO nanoparticle suspension.
- Spin-coat the ZnO solution onto the cleaned ITO substrates at 3000 rpm for 30 seconds.
- Anneal the substrates at 150°C for 30 minutes in air.

### 3. Active Layer Preparation and Deposition:

- Prepare a blend solution of PM6 and **BTPTT-4F** (Y6) in a 1:1.2 weight ratio in chloroform at a total concentration of 18 mg/mL.<sup>[3]</sup>
- Add 0.8 vol% of 1-chloronaphthalene as a solvent additive.<sup>[3]</sup>
- Stir the solution overnight at 40°C in a nitrogen-filled glovebox.
- Filter the solution through a 0.45 µm PTFE filter.
- Spin-coat the active layer solution onto the ZnO layer at 3000 rpm for 60 seconds inside the glovebox.<sup>[3]</sup>

- Anneal the film at 100°C for 10 minutes.[3]

#### 4. Electron Transport Layer (ETL) Deposition:

- Thermally evaporate a 10 nm layer of Molybdenum trioxide ( $\text{MoO}_3$ ) on top of the active layer at a rate of 0.1 Å/s under a vacuum of  $<10^{-6}$  Torr.

#### 5. Electrode Deposition:

- Subsequently, thermally evaporate a 100 nm thick silver (Ag) electrode at a rate of 1-2 Å/s through a shadow mask to define the device area (typically 0.04 cm<sup>2</sup>).

#### 6. Encapsulation:

- Encapsulate the devices using a UV-curable epoxy resin and a glass slide in a nitrogen-filled glovebox to prevent degradation from moisture and oxygen.

## II. Indoor Photovoltaic Characterization Protocol

#### 1. Light Source and Calibration:

- Utilize a calibrated indoor light simulator equipped with LED or fluorescent lamps. The light source should meet the Class A solar simulator standards as per IEC 60904-9 for temporal stability and spatial uniformity.[4]
- The light intensity (illuminance) should be measured and calibrated using a certified spectroradiometer or a reference solar cell calibrated for indoor spectra. Standard illuminance levels for testing are typically 200, 500, and 1000 lux.[5][6]

#### 2. Current-Voltage (J-V) Measurement:

- Place the encapsulated device on a temperature-controlled stage set to 25°C.
- Connect the device to a source measure unit (SMU).
- Illuminate the device with the calibrated indoor light source at the desired illuminance.
- Measure the J-V characteristics by sweeping the voltage from -0.2 V to 1.2 V.

- From the J-V curve, extract the key photovoltaic parameters: open-circuit voltage ( $V_{oc}$ ), short-circuit current density ( $J_{sc}$ ), fill factor (FF), and power conversion efficiency (PCE).

### 3. External Quantum Efficiency (EQE) Measurement:

- Measure the EQE spectrum of the device using a dedicated EQE system with a lock-in amplifier and a calibrated silicon photodiode.
- The  $J_{sc}$  can be calculated by integrating the EQE spectrum with the emission spectrum of the indoor light source.

## III. Stability Testing Protocol

### 1. Continuous Illumination Test:

- Place the encapsulated devices under continuous illumination from an indoor light source (e.g., white LED at 1000 lux) in a controlled environment (e.g., 25°C, ambient air or nitrogen).
- Periodically measure the J-V characteristics of the devices to monitor the degradation of the photovoltaic parameters (PCE,  $V_{oc}$ ,  $J_{sc}$ , FF) over time.
- A common metric for stability is the  $T_{80}$  lifetime, which is the time it takes for the PCE to decrease to 80% of its initial value. Studies have shown that some organic solar cells can maintain their performance for over 1000 hours under continuous 1000 lux illumination.<sup>[7]</sup>

## Conclusion

**BTPTT-4F** is a highly promising non-fullerene acceptor for indoor photovoltaic applications. The PM6:**BTPTT-4F** system has already demonstrated competitive performance, and further optimization of the device architecture and materials processing is expected to lead to even higher efficiencies and stability. The provided protocols offer a standardized approach for the fabrication and characterization of **BTPTT-4F**-based indoor OPVs, which will aid in the reliable evaluation and comparison of new materials and device designs in this rapidly advancing field.

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